

# Proper Disposal of D-Altraric Acid: A Step-by-Step Guide

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Compound of Interest		
Compound Name:	D-altraric acid	
Cat. No.:	B1240301	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Navigating the complexities of laboratory waste management is critical for ensuring a safe and compliant research environment. This document provides a comprehensive guide to the proper disposal procedures for **D-altraric acid**. While specific safety and disposal data for **D-altraric acid** is limited, this guide is based on the general principles for handling acidic organic compounds and available information for its isomer, D-tartaric acid.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations before proceeding with any disposal.

### **Immediate Safety and Handling Precautions**

Before handling **D-altraric acid**, ensure you are wearing appropriate personal protective equipment (PPE), including:

- Safety glasses or goggles
- Chemical-resistant gloves (Nitrile rubber is a suitable option)
- A lab coat

Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust or aerosols.[1] Avoid direct contact with skin and eyes.[1][2][3]



## **Step-by-Step Disposal Procedure**

- Neutralization (for small quantities): For very small spills or residual amounts, careful neutralization may be an option. Slowly add a weak base, such as sodium bicarbonate (baking soda) or a dilute sodium hydroxide solution, to the **D-altraric acid** solution or a slurry of the solid in water. Monitor the pH with indicator strips or a pH meter until it is between 6 and 8. This neutralized solution can then be disposed of down the drain with copious amounts of water, only if permitted by your local regulations. Always confirm with your EHS department before drain disposal.
- Waste Collection: For larger quantities or if drain disposal is not permitted, collect the Daltraric acid waste in a designated, properly labeled, and sealed container.
  - Solids: Sweep up solid **D-altraric acid**, avoiding dust generation.[1][2][3] Place it in a clearly labeled, sealed container.
  - Solutions: Pour **D-altraric acid** solutions into a designated waste container. Do not mix with incompatible wastes.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**D-altraric Acid**," and any other information required by your institution.
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.[2][4]
- Professional Disposal: Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal company.[1][5]

# **Quantitative Data**

Due to the limited specific data available for **D-altraric acid**, the following table includes computed properties from PubChem and experimental data for the closely related isomer, D-tartaric acid, for reference.

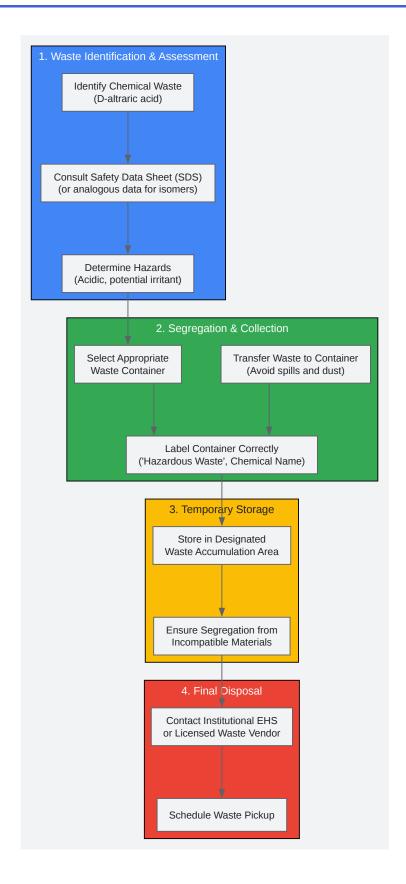


Property	D-Altraric Acid (Computed)	D-Tartaric Acid (Experimental)
Molecular Formula	C6H10O8	C4H6O6
Molecular Weight	210.14 g/mol	150.09 g/mol [2]
Melting Point	Not Available	172-174 °C[4]
Solubility in Water	Not Available	Miscible[2]
pKa1	Not Available	2.93[2]
pKa2	Not Available	4.23[2]

# **Chemical Waste Disposal Workflow**

The following diagram illustrates a general workflow for the disposal of chemical waste in a laboratory setting.





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Caption: General workflow for the safe disposal of chemical waste.



Disclaimer: This information is intended for guidance purposes only. The user assumes all responsibility for compliance with applicable laws and regulations. Always consult with a qualified professional and your institution's EHS department for specific disposal instructions.

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